

Clinical Characteristics and Incidence of Neutropenia

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Compound Focus: Onvansertib

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The table below summarizes the incidence of neutropenia reported in clinical trials for **onvansertib** combined with FOLFIRI and bevacizumab.

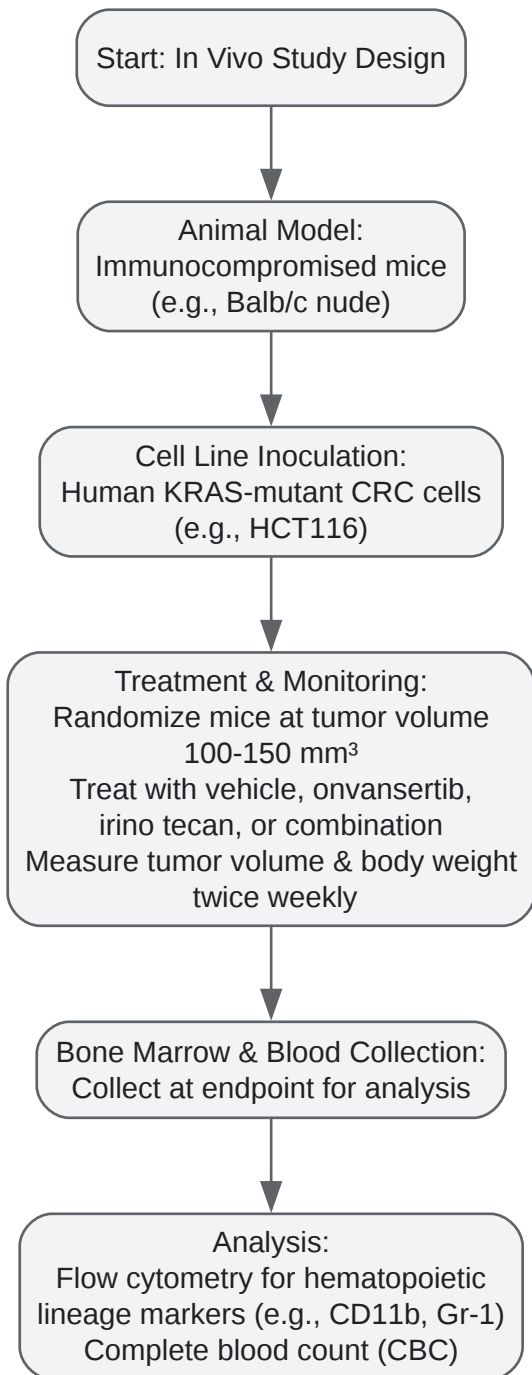
Trial Phase	Patient Population	Combination Regimen	Neutropenia Incidence (All Grades)	Grade 3/4 Neutropenia Incidence	Citations
Phase II	KRAS-mutated mCRC (2L)	Onvansertib + FOLFIRI + Bevacizumab	71.7%	Most common Grade 3/4 AE; specific rate not isolated [1] [2]	
Phase Ib	KRAS-mutated mCRC (2L)	Onvansertib + FOLFIRI + Bevacizumab	Reported as most common TRAE	Most common Grade 3/4 AE; represented 15% of all TRAEs [3] [4]	
Phase II (1L)	RAS-mutated mCRC (1L)	Onvansertib (20mg/30mg) + FOLFIRI/FOLFOX + Bevacizumab	Most common TEAE	Infrequent; most common Grade ≥3 AE associated with onvansertib [5] [6]	

Key Clinical Management Context:

- **Manageable Profile:** Across trials, the combination of **onvansertib** with chemotherapy and bevacizumab has been consistently reported as **well-tolerated**, with **no major or unexpected toxicities** [5] [7] [6]. Grade 3 or higher adverse events were generally infrequent, with neutropenia being the primary concern [5].
- **Dosing Schedule:** The recommended phase II dose for **onvansertib** in second-line setting is **15 mg/m²**, administered orally once daily on **Days 1-5 and 15-19** of a 28-day cycle, alongside FOLFIRI and bevacizumab on Days 1 and 15 [1] [3].

Experimental Workflow for Preclinical Investigation

For researchers investigating the mechanisms of **onvansertib**-induced neutropenia, the following workflow adapted from published preclinical studies can serve as a guide.



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Detailed Methodology:

- **In Vivo Model Setup:** Use female, 6-9 week old Balb/c nude mice. Subcutaneously inoculate with 5 million human KRAS-mutant colorectal cancer cells (e.g., HCT116) [3].
- **Treatment Administration:** Once tumors reach 100-150 mm³, randomize mice into treatment groups. Administer:

- **Onvansertib**: Orally, at 45 mg/kg, daily. Prepare as a suspension in 0.5% methylcellulose + 0.1% Tween80 [3].
- **Irinotecan**: Intraperitoneally, at 5 mg/kg, twice per week. Dilute in saline [3].
- **Monitoring and Analysis**: Measure tumor volumes and body weights at least twice weekly to monitor for overt toxicity. At the study endpoint, collect blood (via terminal cardiac puncture) and bone marrow (from femurs and tibiae) for downstream analysis of hematopoietic cells [3].

Key Insights for Researchers and Clinicians

- **Critical Risk Factor**: The combination of **onvansertib** with **FOLFIRI** (which contains irinotecan) presents a higher risk for myelosuppression. Preclinical data shows **onvansertib** exhibits superior activity in KRAS-mutant cells and demonstrates potent antitumor activity in combination with irinotecan [3].
- **Bevacizumab-Naïve Patients**: A post-hoc analysis revealed that patients with no prior bevacizumab exposure had markedly better outcomes (ORR 76.9%) [1] [2]. This suggests that the overall health of the patient's vascular and bone marrow microenvironment may influence both efficacy and toxicity profiles.
- **Mechanistic Hypothesis**: As a PLK1 inhibitor, **onvansertib**'s primary mechanism is disrupting mitosis [7] [8]. This cytotoxic action is intended for rapidly dividing cancer cells but can also affect other proliferative cells, notably hematopoietic precursors in the bone marrow, leading to neutropenia.

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References

1. Onvansertib in Combination With Chemotherapy and ... [pmc.ncbi.nlm.nih.gov]
2. Onvansertib Combo Appears Efficacious in KRAS+ ... [oncursingnews.com]
3. Onvansertib in Combination with FOLFIRI and Bevacizumab ... [pmc.ncbi.nlm.nih.gov]
4. Onvansertib in Combination with FOLFIRI and ... [pubmed.ncbi.nlm.nih.gov]
5. Cardiff Oncology Announces Positive Data from Ongoing ... [investors.cardiffoncology.com]

6. First-Line Onvansertib Plus Bevacizumab and Chemo ... [onclive.com]
7. Onvansertib Shows Promising Early Efficacy in First-Line ... [targetedonc.com]
8. Onvansertib treatment overcomes olaparib resistance in ... [nature.com]

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